

# Ethyl propyl sulfide chemical properties and structure

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## Compound of Interest

Compound Name: Ethyl propyl sulfide

Cat. No.: B1361377

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An In-depth Technical Guide to **Ethyl Propyl Sulfide**: Chemical Properties and Structure

## Introduction

**Ethyl propyl sulfide**, a thioether with the chemical formula  $C_5H_{12}S$ , is a volatile organic compound of interest in various scientific and industrial fields.<sup>[1]</sup> This document provides a comprehensive overview of its chemical properties, structure, and relevant experimental methodologies, tailored for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**Ethyl propyl sulfide** is a colorless liquid with a characteristic pungent odor.<sup>[1][2]</sup> It is an asymmetrical thioether, featuring a sulfur atom bonded to an ethyl and a propyl group.<sup>[1]</sup> This structural asymmetry influences its physical properties and chemical reactivity. The compound is soluble in organic solvents and has limited solubility in water.<sup>[2]</sup>

## Quantitative Data Summary

The key physicochemical properties of **ethyl propyl sulfide** are summarized in the table below for easy reference and comparison.

Property	Value	Source
IUPAC Name	1-(Ethylthio)propane	[1][3]
Synonyms	Ethyl n-propyl sulfide, 3-Thiahexane	[1][2][3][4]
CAS Number	4110-50-3	[1][3]
Molecular Formula	C <sub>5</sub> H <sub>12</sub> S	[1][3][4]
Molecular Weight	104.214 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[1][2]
Melting Point	-117 °C	[1][4]
Boiling Point	119 °C	[4]
Vapor Pressure	18.83 mmHg	[1]
SMILES	CCCSCC	[1][4]
InChIKey	ZDDDFDQTSXYYSE-UHFFFAOYSA-N	[3][4]

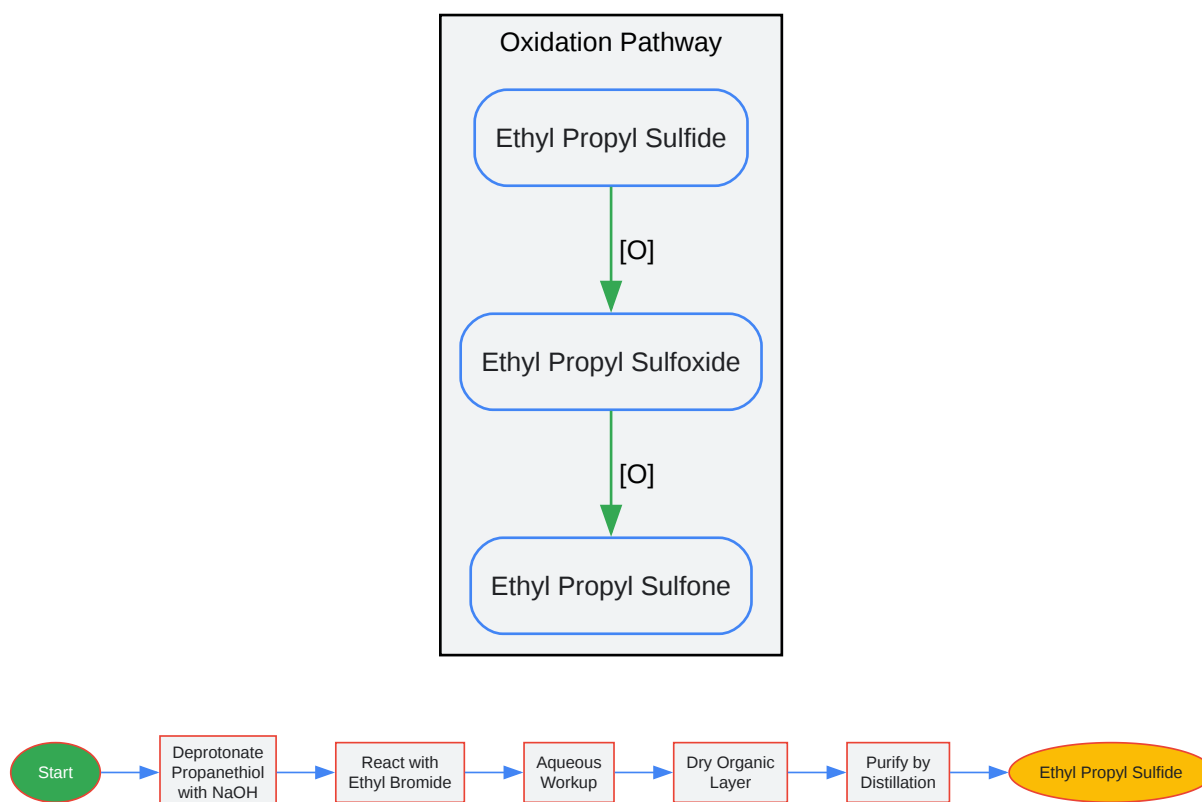
## Molecular Structure and Reactivity

The structure of **ethyl propyl sulfide** is characterized by a central sulfur atom bonded to an ethyl and a propyl group.[1] The sulfur atom possesses two lone pairs of electrons, which contribute to the molecule's nucleophilic character.[1] This makes it more nucleophilic than its ether analog due to the higher polarizability of sulfur compared to oxygen.[1] The carbon-sulfur bond length is approximately 1.81 Å.[1]

Molecular structure of **ethyl propyl sulfide**.

Typical reactions of **ethyl propyl sulfide** include:

- Oxidation: It can be oxidized to form ethyl propyl sulfoxide and further to ethyl propyl sulfone using oxidizing agents like hydrogen peroxide.[1]
- Alkylation: As a nucleophile, it reacts with alkyl halides to form sulfonium salts.[1]



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